

6-Aminopyridine-2-sulfonamide chemical structure and analysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Aminopyridine-2-sulfonamide

Cat. No.: B3038123

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An In-depth Technical Guide to **6-Aminopyridine-2-sulfonamide**: Chemical Structure and Analysis

Introduction

6-Aminopyridine-2-sulfonamide is a heterocyclic organic compound featuring a pyridine ring substituted with both an amino and a sulfonamide group. As a bifunctional molecule, it serves as a critical building block and key intermediate in organic and medicinal chemistry.^[1] Its structural motifs are present in a range of biologically active compounds, making it a molecule of significant interest for drug discovery and development professionals. The sulfonamide group is a well-established pharmacophore found in numerous antibacterial, anti-inflammatory, and kinase inhibitor drugs.^{[1][2]}

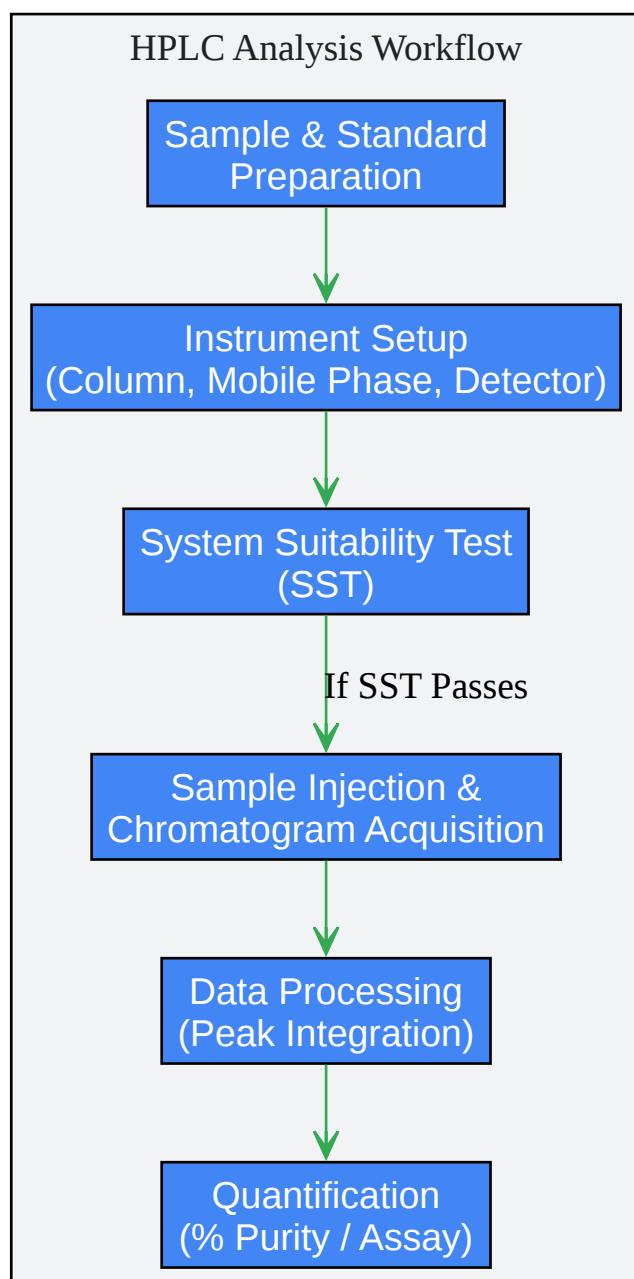
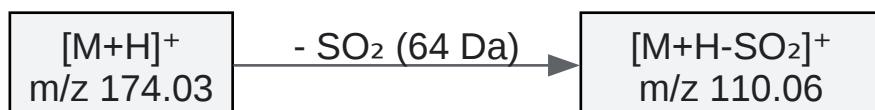
This guide provides a comprehensive technical overview of the chemical structure, physicochemical properties, and detailed analytical methodologies for the characterization and quality control of **6-Aminopyridine-2-sulfonamide**. The protocols and insights presented herein are designed for researchers, analytical scientists, and quality control professionals, emphasizing the rationale behind experimental choices to ensure robust and reliable results.

Chemical Structure and Physicochemical Properties

The structural integrity and purity of **6-Aminopyridine-2-sulfonamide** are paramount for its application in synthesis and drug development. An understanding of its fundamental properties is the first step in developing appropriate analytical methods.

Chemical Structure

The molecule consists of a pyridine ring, which is an aromatic six-membered heterocycle containing one nitrogen atom. An amino group (-NH₂) is attached at the 6-position, and a sulfonamide group (-SO₂NH₂) is at the 2-position. The presence of both a basic amino group and an acidic sulfonamide proton gives the molecule distinct chemical characteristics.



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References

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- To cite this document: BenchChem. [6-Aminopyridine-2-sulfonamide chemical structure and analysis]. BenchChem, [2026], [Online PDF]. Available at: [https://www.benchchem.com/product/b3038123#6-aminopyridine-2-sulfonamide-chemical-structure-and-analysis]

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